

Validating ML315 as a Chemical Probe for DYRK1B: A Comparative Guide

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Compound of Interest

Compound Name: ML 315

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive validation of ML315 as a chemical probe for the dual-specificity tyrosine-phosphorylation-regulated kinase 1B (DYRK1B). Through objective comparison with alternative probes and supported by experimental data, this document serves as a critical resource for investigating DYRK1B's role in cellular processes and its potential as a therapeutic target.

DYRK1B is a serine/threonine kinase implicated in cell cycle regulation, differentiation, and survival.^{[1][2]} Its dysregulation is linked to various diseases, including cancer and metabolic disorders, making it a compelling target for pharmacological intervention.^{[2][3]} A well-validated chemical probe is essential for accurately dissecting its biological functions. ML315 has emerged as a potent inhibitor of the DYRK and CDC2-like kinase (CLK) families. This guide evaluates its suitability as a specific probe for DYRK1B by comparing its biochemical and cellular activity with other known DYRK1B inhibitors.

Comparative Analysis of DYRK1B Inhibitors

The development of selective DYRK1B inhibitors is challenged by the high degree of homology within the ATP-binding site of the DYRK family, particularly with DYRK1A.^[4] This section

presents a quantitative comparison of ML315 with other notable DYRK1B inhibitors, AZ191 and VER-239353.

Inhibitor	Target	IC50 (nM)	Selectivity Notes	Reference
ML315	DYRK1B	29	Potent inhibitor of DYRK and CLK families.	[Probe Reports]
DYRK1A	16	~2-fold less selective for DYRK1B over DYRK1A.	[Probe Reports]	
AZ191	DYRK1B	17	~5-fold selective for DYRK1B over DYRK1A. ~110-fold selective over DYRK2.	[4][5]
DYRK1A	88	[4][5]		
DYRK2	1890	[4]		
VER-239353	DYRK1B	2.4	>30-fold selective versus DYRK2.	[4]
DYRK1A	7	~3-fold less selective for DYRK1B over DYRK1A.	[4]	

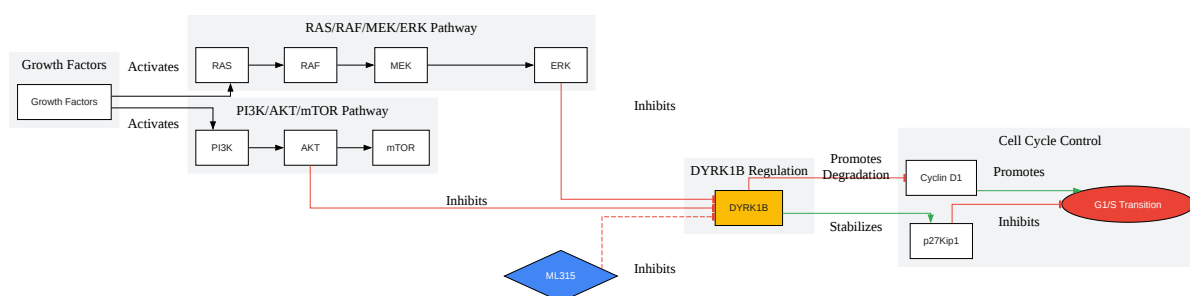
Selectivity Profile of ML315

A comprehensive understanding of a chemical probe's selectivity is crucial for interpreting experimental results. While a full kinome-wide scan with IC50 values for ML315 is not publicly available, off-target pharmacology data provides insights into its broader selectivity. The following table summarizes known targets with significant inhibition by ML315.

Target	Concentration (μM)	% Inhibition
PDE4D2	10	72
PDE7B	10	66
BRS3 (human)	10	59
FMLP (human)	10	58
PAC1 (human)	10	56

DYRK1B Signaling Pathway

DYRK1B plays a critical role in cell cycle control, primarily by regulating the G0/G1 to S phase transition.[1][6] It exerts its function through the phosphorylation of key cell cycle regulators, including Cyclin D1 and the cyclin-dependent kinase inhibitor p27Kip1.[1][6] DYRK1B's activity is also interconnected with other major signaling pathways, such as the RAS/RAF/MEK/ERK and PI3K/mTOR/AKT pathways.[3][7]



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Caption: DYRK1B signaling network in cell cycle regulation.

Experimental Protocols

Accurate validation of a chemical probe requires robust and reproducible experimental protocols. This section outlines the general methodologies for key assays used to characterize DYRK1B inhibitors.

In Vitro Kinase Assay

This assay determines the direct inhibitory effect of a compound on the enzymatic activity of purified DYRK1B.

Objective: To determine the IC₅₀ value of the test compound against DYRK1B.

Materials:

- Recombinant DYRK1B enzyme
- Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- ATP (at or near the K_m for DYRK1B)
- DYRK1B substrate (e.g., a synthetic peptide like DYRKtide)
- Test compound (e.g., ML315) dissolved in DMSO
- ADP-Glo™ Kinase Assay Kit (Promega) or similar detection system
- 96-well plates

Procedure:

- Prepare serial dilutions of the test compound in DMSO.
- Add a fixed concentration of DYRK1B enzyme to the kinase buffer in the wells of a 96-well plate.

- Add the diluted test compound or DMSO (vehicle control) to the wells.
- Initiate the kinase reaction by adding the ATP and substrate mixture.
- Incubate the plate at 30°C for a defined period (e.g., 60 minutes).
- Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ system according to the manufacturer's instructions.
- Calculate the percent inhibition for each compound concentration relative to the DMSO control.
- Determine the IC50 value by fitting the data to a dose-response curve.

Cellular Target Engagement Assays

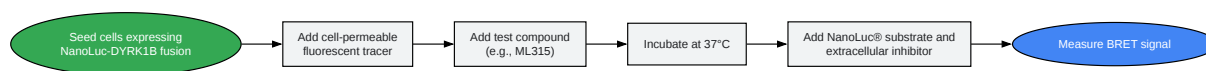
Confirming that a compound interacts with its intended target within a cellular context is a critical validation step. Two common methods for this are the NanoBRET™ Target Engagement Assay and the Cellular Thermal Shift Assay (CETSA).

1. NanoBRET™ Target Engagement (TE) Intracellular Kinase Assay

Objective: To quantify the apparent affinity of the test compound for DYRK1B in living cells.

Principle: This assay utilizes Bioluminescence Resonance Energy Transfer (BRET) between a NanoLuc® luciferase-tagged DYRK1B and a fluorescently labeled tracer that binds to the kinase's active site. A test compound that engages DYRK1B will compete with the tracer, leading to a decrease in the BRET signal.[8][9]

Workflow:



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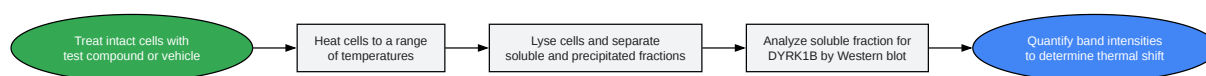
Caption: General workflow for a NanoBRET™ Target Engagement Assay.

2. Cellular Thermal Shift Assay (CETSA®)

Objective: To assess the target engagement of a compound by measuring changes in the thermal stability of DYRK1B.

Principle: The binding of a ligand (the test compound) to its target protein (DYRK1B) can increase the protein's resistance to heat-induced denaturation.^{[10][11]} This change in thermal stability is then quantified, typically by Western blotting.

Workflow:



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Caption: General workflow for a Cellular Thermal Shift Assay (CETSA®).

Conclusion

ML315 is a potent inhibitor of DYRK1B with an IC₅₀ in the low nanomolar range. While it also inhibits other DYRK and CLK family members, its well-characterized profile makes it a valuable tool for studying this kinase family. For experiments requiring higher selectivity for DYRK1B over DYRK1A, AZ191 may be a more suitable probe. The choice of chemical probe should be guided by the specific biological question and the experimental context. The experimental protocols provided in this guide offer a framework for the rigorous validation and application of ML315 and other inhibitors in the investigation of DYRK1B biology.

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